

2-Chlorobenzenesulfonyl chloride safety and handling precautions

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Compound of Interest

Compound Name: 2-Chlorobenzenesulfonyl chloride

Cat. No.: B1218429

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An In-depth Technical Guide to the Safety and Handling of 2-Chlorobenzenesulfonyl Chloride

For researchers, scientists, and drug development professionals, the safe handling of reactive chemical intermediates is paramount. This guide provides a comprehensive overview of the safety protocols and handling precautions for **2-Chlorobenzenesulfonyl chloride** (CAS No: 2905-23-9), a compound frequently used in organic synthesis.

Chemical Identification

Identifier	Value
Chemical Name	2-Chlorobenzenesulfonyl chloride
Synonyms	o-Chlorobenzenesulfonyl chloride, o-Chlorobenzenesulfochloride
CAS Number	2905-23-9
EC Number	220-807-3
Molecular Formula	C ₆ H ₄ Cl ₂ O ₂ S
Molecular Weight	211.07 g/mol
InChI Key	KMVZDSQHLDGKGV-UHFFFAOYSA-N
SMILES String	Clc1ccccc1S(Cl)(=O)=O

Hazard Identification and Classification

2-Chlorobenzenesulfonyl chloride is classified as a hazardous substance requiring stringent safety measures. The signal word for this chemical is "Danger".

GHS Hazard Classification Summary

Classification	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Corrosive to Metals	Category 1	H290: May be corrosive to metals

Potential Health Effects:

- Inhalation: Toxic and may cause severe injury or death. Inhalation can cause burns and respiratory irritation. Effects may be delayed.
- Skin Contact: Causes severe skin burns. Contact with the molten substance can cause severe burns.
- Eye Contact: Causes severe eye damage.
- Ingestion: Causes burns and may be harmful if swallowed. Ingestion can lead to severe swelling, damage to delicate tissues, and a danger of perforation.

Physical and Chemical Properties

Property	Value
Appearance	Clear yellow to orange-red liquid or low melting solid
Melting Point	26-28 °C
Boiling Point	150-152 °C at 12 mmHg
Density	1.548 g/mL at 25 °C
Flash Point	60 °C (140 °F) - closed cup
Water Solubility	Reacts with water
Refractive Index	n _{20/D} 1.576
Vapor Pressure	0.00352 mmHg at 25°C

Handling and Storage

Proper handling and storage procedures are critical to minimize risk.

Handling:

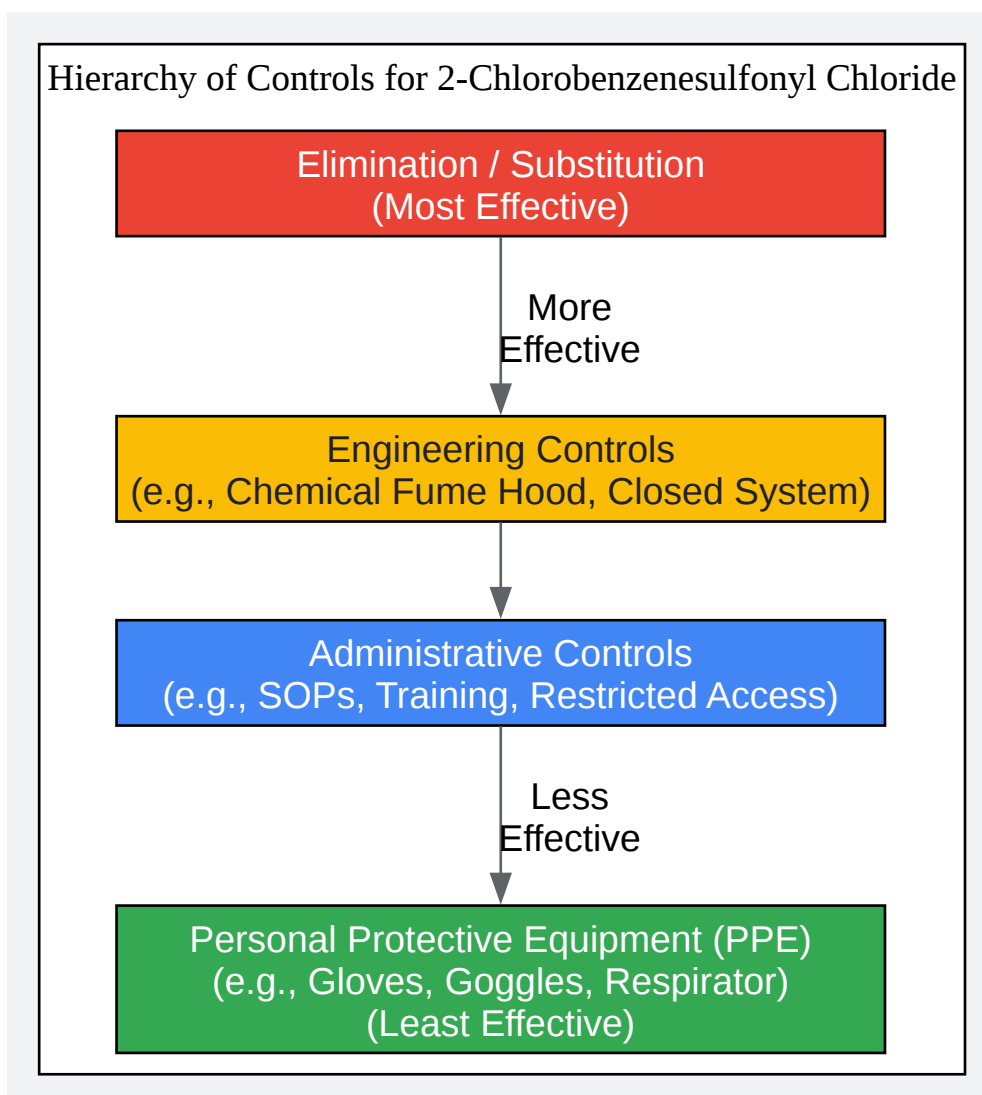
- Use only under a chemical fume hood.
- Wear comprehensive personal protective equipment (see Section 5).
- Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and explosion-proof equipment.
- Ground and bond containers and receiving equipment.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Prevent contact with water or moisture.

Storage:

- Store in a corrosives area.
- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store locked up.
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.
- To maintain product quality, store under an inert atmosphere (e.g., nitrogen or argon).

Exposure Controls and Personal Protective Equipment

A multi-layered approach to exposure control is necessary.



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A diagram showing the hierarchy of safety controls.

Engineering Controls:

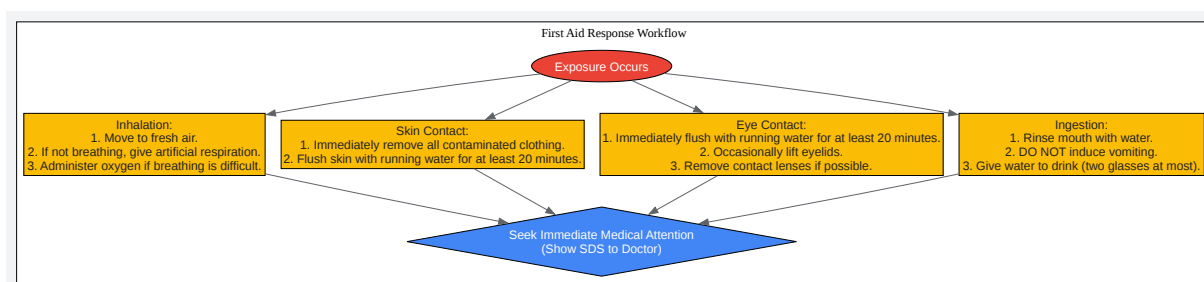
- Work must be conducted in a certified chemical fume hood.
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tight-sealing safety goggles and a face shield.
- Skin Protection: Use chemical-resistant gloves (e.g., nitrile rubber) and wear appropriate protective clothing, such as a lab coat or apron, to prevent skin exposure.
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK).

First Aid Measures

Immediate action is critical in case of exposure. Always seek medical attention following any exposure.



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